

basic physical chemistry of phosphoryl fluoride

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Phosphoryl fluoride

CAS No.: 13478-20-1

Cat. No.: S1506004

Get Quote

Fundamental Physical and Chemical Properties

Table 1: Basic Physical Properties of Phosphoryl Fluoride (POF₃) [1] [2]

Property	Value
Chemical Formula	POF ₃
Molar Mass	103.9684 g/mol
Appearance	Colourless gas
Boiling Point	-39.7 °C
Structure	Tetrahedral at the P atom
Molecular Dipole Moment	1.76 D

Table 2: Selected Gas Phase Thermodynamic Data (Shomate Equation Parameters) [2] The standard enthalpy of formation (ΔH°_f) is -1254.25 kJ/mol. [2] The heat capacity (C_p) is calculated using the Shomate equation: $C_p^\circ = A + Bt + Ct^2 + Dt^3 + E/t^2$ (where $t = T/1000$).*

Parameter	Temperature Range 298 - 1100 K	Temperature Range 1100 - 6000 K
A	40.13209	107.0083
B	152.4223	0.601463
C	-133.0863	-0.121447
D	41.85757	0.008394
E	-0.539184	-6.730131

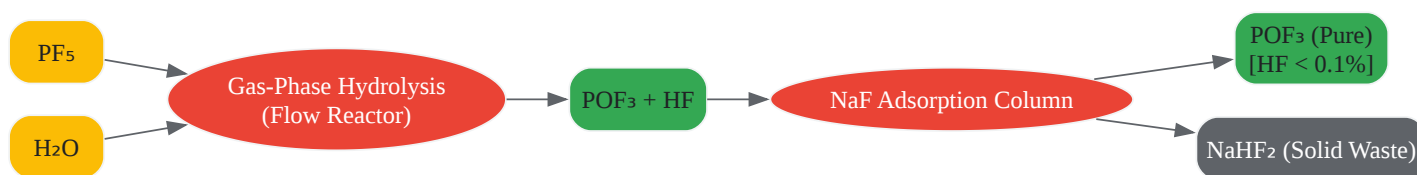
Synthesis and Key Chemical Reactions

The established laboratory-scale synthesis for POF_3 involves the controlled gas-phase hydrolysis of phosphorus pentafluoride (PF_5) [1] [3]. Below is a detailed experimental protocol and a diagram of its core hydrolysis pathway.

Experimental Protocol: Synthesis via PF_5 Hydrolysis [3]

- **Objective:** To prepare **phosphoryl fluoride** (POF_3) in a flow system, minimizing hydrogen fluoride (HF) impurity.
- **Reaction:** $\text{PF}_5 + \text{H}_2\text{O} \rightarrow \text{POF}_3 + 2\text{HF}$
- **Procedure:**
 - Set up a continuous flow reactor equipped with suitable gas-handling components resistant to HF corrosion (e.g., Monel or nickel).
 - Introduce a regulated stream of phosphorus pentafluoride (PF_5) gas into the reactor.
 - Simultaneously, introduce a stoichiometrically controlled amount of water vapor.
 - Pass the gaseous reaction products through an adsorption column packed with granulated sodium fluoride (NaF). Sodium fluoride reacts with HF to form sodium hydrogen bifluoride (NaHF_2), effectively scrubbing it from the gas stream.
 - Collect the purified POF_3 gas. The described setup can produce up to 40 grams of POF_3 per hour.
- **Purification & Analysis:** The product can be freed from HF to a level below 0.1 vol%. The yield can be affected by side reactions, so analysis via techniques like IR spectroscopy or gas chromatography is recommended to confirm purity.

The following diagram illustrates the core chemical transformation in this synthesis and the primary purification step.



[Click to download full resolution via product page](#)

Core synthesis and purification workflow for POF₃.

Hydrolysis and Reaction Chemistry

Phosphoryl fluoride is readily hydrolyzed by water, proceeding stepwise through fluorophosphoric acids to ultimately yield orthophosphoric acid [1].

The stepwise hydrolysis pathway of POF₃ in aqueous solution proceeds as follows [1]:

- $\text{POF}_3 + \text{H}_2\text{O} \rightarrow \text{HPO}_2\text{F}_2$ (Difluorophosphoric Acid) + HF
- $\text{HPO}_2\text{F}_2 + \text{H}_2\text{O} \rightarrow \text{H}_2\text{PO}_3\text{F}$ (Monofluorophosphoric Acid) + HF
- $\text{H}_2\text{PO}_3\text{F} + \text{H}_2\text{O} \rightarrow \text{H}_3\text{PO}_4$ (Orthophosphoric Acid) + HF

This reactivity with protic solvents extends to alcohols, with which it also reacts [1]. Furthermore, POF₃ reacts with dimethylamine to produce dimethylaminophosphoryl difluoride ((H₃C)₂N-P(=O)F₂) and can undergo disproportionation to form difluorophosphate (PO₂F₂⁻) and hexafluorophosphate (PF₆⁻) ions [1].

Relevance in Biochemistry and Drug Development

While POF₃ itself is highly toxic and corrosive [1], its structural and reactivity motifs are highly relevant in modern chemical biology.

1. Metal Fluorides as Phosphate Mimetics in Enzymology Complexes of aluminum fluoride (AlF₃) and magnesium fluoride (MgF₃) are well-established as transition state analogs for phosphoryl transfer enzymes

[4]. These anionic species mimic the transferring phosphoryl group (PO_3^-) due to their similar geometry and charge, allowing researchers to trap and study enzyme-substrate complexes using X-ray crystallography, cryo-EM, and NMR [4]. Scandium tetrafluoride (ScF_4^-) is a newly introduced metal fluoride that provides a strong anomalous signal with soft X-rays, enhancing structural studies [4].

2. The Rise of Organophosphorus(V) Fluoride Chemistry Organophosphorus compounds featuring a P(V)-F bond, which includes POF_3 -derived structures, are experiencing a resurgence. **Phosphorus Fluoride Exchange (PFEx)** has been recognized as a powerful click chemistry reaction, enabling the facile connection of complex molecules [5].

These compounds are now used as:

- **Covalent inhibitors and probes:** The P-F bond is sufficiently stable for storage and trafficking but can be hydrolyzed or undergo transesterification under physiological conditions, making it useful for targeted activity [5].
- **Imaging agents:** The ability to incorporate a fluorine-18 radionuclide makes them attractive for Positron Emission Tomography (PET) imaging [5].

Table 3: Applications of P(V)-F Motifs in Chemical Biology [5]

Application	Key Feature	Example/Utility
Enzyme Inhibition/Probing	Hydrolytic susceptibility under specific conditions	Trapping active enzyme conformations; studying phosphoryl transfer.
PFEx Click Chemistry	Specific fluoride exchange reactivity	Modular ligation for drug discovery and bioconjugation.
Molecular Imaging	Incorporation of ^{18}F radionuclide	Development of novel PET tracers.

Safety and Handling Considerations

Phosphoryl fluoride is a **poisonous and corrosive gas** [1]. Its primary hazard involves reaction with water (including moisture in air or tissues) to produce hydrogen fluoride (HF), a highly toxic and corrosive acid [1] [6]. Standard safety procedures for handling hazardous gases must be followed, including the use of

appropriate personal protective equipment (PPE) and engineering controls (e.g., a certified fume hood). Always consult the relevant Safety Data Sheet (SDS) before working with this compound [1].

Key Insights for Researchers

- **Synthetic Control:** The flow-system synthesis using NaF scrubbing is the method of choice for producing high-purity POF_3 with minimal HF contamination [3].
- **Versatile Reactivity:** Its stepwise hydrolysis and reactions with nucleophiles like amines make it a valuable precursor to a range of fluorophosphates and phosphorus-based ligands [1].
- **Biological Toolbox:** Understanding the chemistry of POF_3 and the P(V)-F motif provides a foundation for utilizing advanced tools like metal fluoride complexes in structural biology and PFE_x in bioconjugation [4] [5].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Phosphoryl fluoride [en.wikipedia.org]
2. Phosphoryl fluoride - the NIST WebBook [webbook.nist.gov]
3. Synthesis of Phosphoryl Fluoride [hero.epa.gov]
4. Metal fluorides—multi-functional tools for the study of ... [sciencedirect.com]
5. The resurgence of organophosphorus fluoride chemistry [sciencedirect.com]
6. Phosphoryl fluoride – Knowledge and References [taylorandfrancis.com]

To cite this document: Smolecule. [basic physical chemistry of phosphoryl fluoride]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1506004#basic-physical-chemistry-of-phosphoryl-fluoride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com